

3-Stearo-1-olein CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Stearo-1-olein

Cat. No.: B1142537

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An in-depth analysis of "**3-Stearo-1-olein**" reveals ambiguity in its common chemical nomenclature. The name suggests a glycerol backbone with a stearoyl group at the sn-3 position and an oleoyl group at the sn-1 position. However, this name can be interpreted as either a diacylglycerol or a triacylglycerol, depending on the substituent at the sn-2 position.

For the purpose of providing a comprehensive technical overview, this guide will address the most plausible interpretations of "**3-Stearo-1-olein**" and furnish the corresponding Chemical Abstracts Service (CAS) numbers and molecular weights.

Data Presentation: Physicochemical Properties

The table below summarizes the key identifiers for the likely chemical entities corresponding to the user's query. Researchers should verify the specific compound of interest using the CAS number to ensure the correct information is being utilized.

Interpreted Chemical Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
1-Stearoyl-3-oleoyl-rac-glycerol (Diacylglycerol)	18266-27-8	C ₃₉ H ₇₄ O ₅	623.00[1][2]
1,2-Dioleoyl-3-stearoyl-glycerol (Triacylglycerol)	2410-28-8	C ₅₇ H ₁₀₆ O ₆	887.45[3][4]

Further Research and Protocol Development

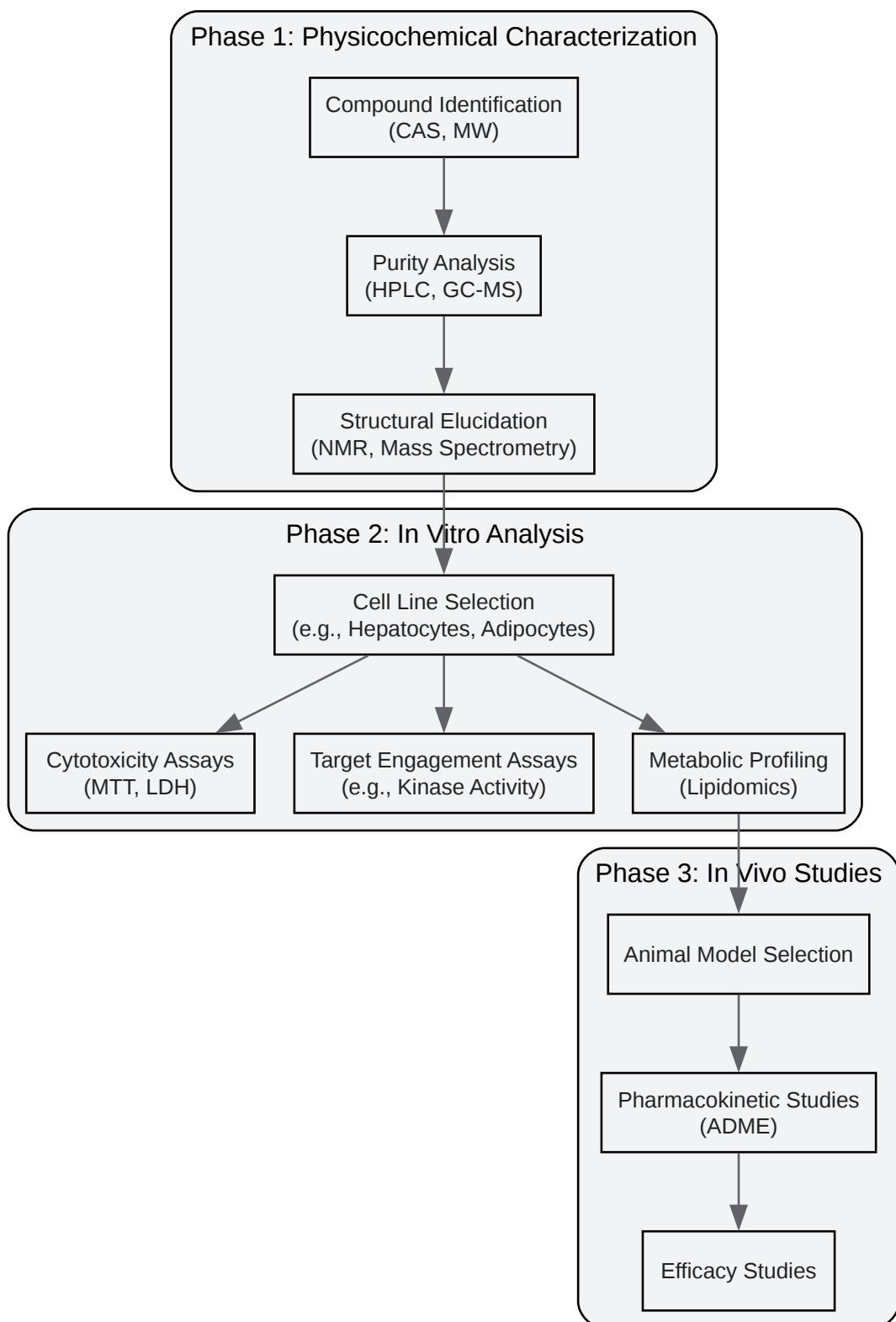
Due to the ambiguous nature of the name "**3-Stearo-1-olein**," a detailed technical guide with specific experimental protocols and signaling pathways cannot be accurately generated without further clarification of the precise molecule of interest. The biological activity, metabolic pathways, and relevant experimental procedures are highly specific to the exact chemical structure.

For instance, diacylglycerols like 1-Stearoyl-3-oleoyl-rac-glycerol are known to be important second messengers in cellular signaling, often activating protein kinase C. In contrast, triacylglycerols such as 1,2-Dioleoyl-3-stearoyl-glycerol are primarily involved in energy storage and lipid metabolism.

To proceed with the development of a detailed technical whitepaper, including experimental workflows and signaling pathway diagrams, a specific CAS number for the compound of interest is required.

Illustrative Experimental Workflow

While specific protocols are compound-dependent, a general workflow for investigating a novel lipid molecule in a cellular context is presented below. This diagram illustrates a logical progression from initial characterization to functional analysis.

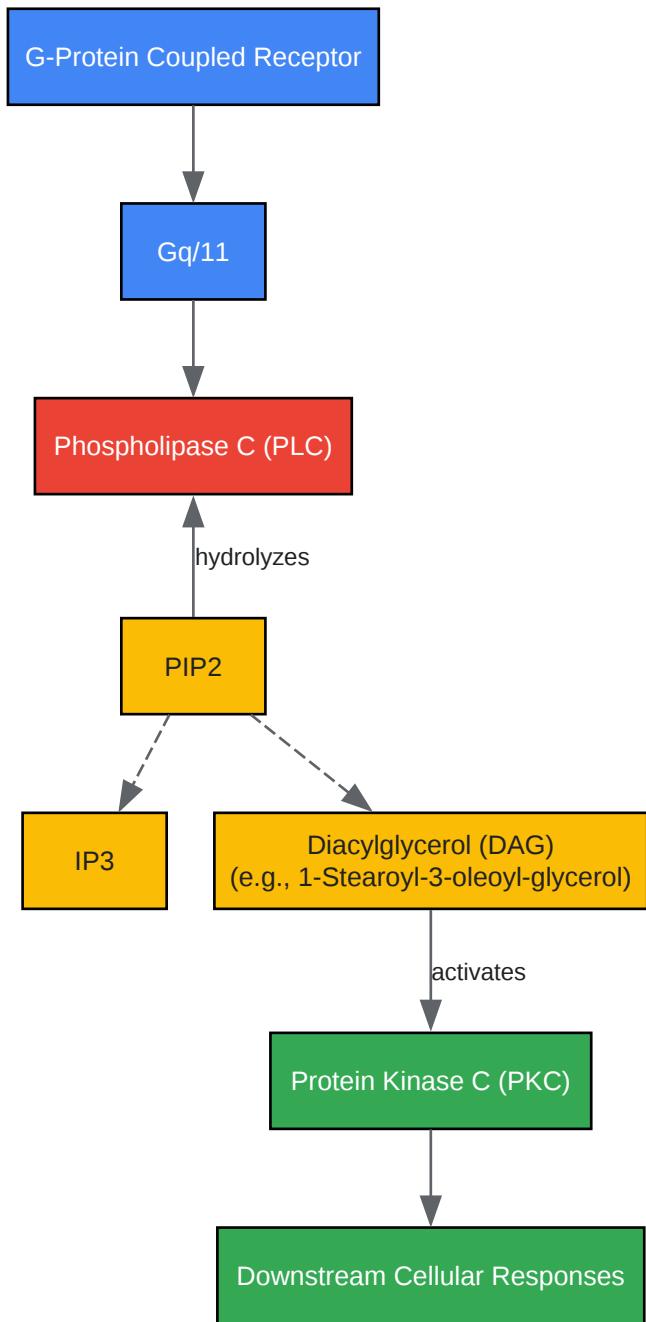


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Caption: Generalized experimental workflow for lipid research.

Illustrative Signaling Pathway

The following diagram depicts a simplified signaling pathway involving a generic diacylglycerol (DAG), which could be relevant if "3-Stearo-1-olein" refers to a diacylglycerol.



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Caption: Simplified diacylglycerol (DAG) signaling pathway.

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References

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